

Preparation of 0.1 M MES Buffer Solution: Application Notes and Protocols

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Compound of Interest		
Compound Name:	MES hemisodium salt	
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Introduction

MES (2-(N-morpholino)ethanesulfonic acid) is a zwitterionic buffer developed by Good and his colleagues in the 1960s.[1][2][3] It is widely utilized in biochemistry, molecular biology, and cell culture due to its favorable characteristics.[2] MES has a pKa of approximately 6.15 at 25°C, making it an effective buffer in the pH range of 5.5 to 6.7.[1][3][4] Its advantages include high water solubility, minimal interaction with metal ions, and stability in various experimental conditions.[2][5][6] This document provides a detailed protocol for the preparation of a 0.1 M MES buffer solution, crucial for a variety of applications including protein analysis, enzyme assays, and chromatography.[2][3][5]

Materials and Reagents

The following table summarizes the necessary materials and reagents for the preparation of a 0.1 M MES buffer solution.



Material/Reagent	Specification	Supplier Example	Notes
MES Free Acid or Monohydrate	Molecular Biology Grade, ≥99% purity	Sigma-Aldrich, Thermo Fisher Scientific, etc.	Note the molecular weight difference between the free acid and monohydrate forms for accurate weighing.
Deionized Water (diH₂O)	Type I or equivalent	Millipore, Sartorius, etc.	High purity water is essential to avoid contamination.
Sodium Hydroxide (NaOH)	1 M or 10 M solution	VWR, Avantor, etc.	For pH adjustment upwards.
Hydrochloric Acid (HCl)	1 M solution	VWR, Avantor, etc.	For pH adjustment downwards.
pH meter	Calibrated	Mettler Toledo, Beckman Coulter, etc.	Ensure proper calibration before use.
Magnetic stirrer and stir bar	VWR, IKA, etc.	For efficient dissolution of MES powder.	
Graduated cylinders and beakers	Corning, Pyrex, etc.	For accurate volume measurements.	
Volumetric flask (1 L)	Corning, Pyrex, etc.	For precise final volume preparation.	
Sterile filter (optional)	0.22 μm pore size	Millipore, Pall, etc.	For applications requiring a sterile buffer.
Sterile storage bottles	Corning, Nalgene, etc.	For long-term storage of the prepared buffer.	

Experimental Protocol



This protocol details the steps for preparing 1 liter of 0.1 M MES buffer solution.

Calculation of MES Powder

To prepare a 0.1 M solution, the amount of MES powder required is calculated based on its molecular weight.

- MES Free Acid (Anhydrous): Molecular Weight = 195.24 g/mol [7][8]
- MES Monohydrate: Molecular Weight = 213.25 g/mol [3][4]

The following table provides the required mass for preparing a 1 L solution.

Compound	Molecular Weight (g/mol)	Mass for 1 L of 0.1 M Solution (g)
MES Free Acid (Anhydrous)	195.24	19.52
MES Monohydrate	213.25	21.33

Dissolving the MES Powder

- Add approximately 800 mL of deionized water to a 1 L beaker equipped with a magnetic stir bar.
- Place the beaker on a magnetic stirrer and begin stirring.
- Carefully weigh the calculated amount of MES powder and slowly add it to the stirring water.
- Continue stirring until the MES powder is completely dissolved.[1]

pH Adjustment

- Calibrate the pH meter according to the manufacturer's instructions.
- Immerse the pH electrode in the MES solution.
- Slowly add 1 M NaOH dropwise to increase the pH or 1 M HCl to decrease the pH.[1][3] The target pH should be within the buffering range of MES (5.5 - 6.7).



• Allow the pH to stabilize before adding more acid or base.

Final Volume Adjustment

- Once the desired pH is reached, transfer the solution to a 1 L volumetric flask.
- Rinse the beaker with a small amount of deionized water and add the rinsing to the volumetric flask to ensure all the MES is transferred.
- Add deionized water to the volumetric flask until the meniscus reaches the 1 L mark.
- Cap the flask and invert it several times to ensure the solution is thoroughly mixed.

Sterilization and Storage (Optional)

- For applications requiring a sterile buffer, pass the solution through a 0.22 μm sterile filter into a sterile storage bottle.[1]
- Store the buffer solution at 4°C.[1] Properly stored, the buffer is stable for several months.

Quality Control

- pH Verification: After preparation, re-check the pH of the final solution to ensure it is at the desired value.
- Visual Inspection: The final buffer solution should be clear and free of any particulate matter.
- Record Keeping: Document the date of preparation, the final pH, and the lot numbers of the reagents used.

Experimental Workflow

The following diagram illustrates the workflow for the preparation of the 0.1 M MES buffer solution.





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